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Dihydroresveratrol 3-O-glucoside: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Dihydroresveratrol 3-O-glucoside

Cat. No.: B598288

CAS Number: 100432-87-9

Chemical Formula: C20H24O8

Molecular Weight: 392.40 g/mol

This technical guide provides an in-depth overview of **Dihydroresveratrol 3-O-glucoside**, a naturally occurring phenolic compound. The information is tailored for researchers, scientists, and professionals in drug development, focusing on its chemical properties, biological significance, and relevant experimental methodologies.

Chemical and Physical Properties

Dihydroresveratrol 3-O-glucoside is a glycosylated derivative of dihydroresveratrol. Its fundamental properties are summarized in the table below.



Property	Value	Source
CAS Number	100432-87-9	[1][2][3][4][5][6]
Molecular Formula	C20H24O8	[1][2][3][4][5][6]
Molecular Weight	392.40 g/mol	[1][2][5][7]
IUPAC Name	(2S,3R,4S,5S,6R)-2-[3-hydroxy-5-[2-(4-hydroxyphenyl)ethyl]phenoxy]-6-(hydroxymethyl)oxane-3,4,5-triol	[1][2]
Synonyms	3,5,4'-Trihydroxy-bibenzyl-3-O- β-D-glucoside	[7]
Appearance	White to off-white solid	[7]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[3][4]
Natural Sources	Rhizomes of Polygonum cuspidatum Sieb. et Zucc., leaves of Broussonetia papyrifera.	[3][4][7]

Biological Activity and Significance

Dihydroresveratrol 3-O-glucoside is a metabolite of resveratrol, a well-studied polyphenol. Resveratrol is first metabolized by gut microbiota to its aglycone, dihydroresveratrol, which is then further metabolized in the body to form conjugates such as glucuronides and sulfates.[8] [9] While direct studies on the biological activities of **Dihydroresveratrol 3-O-glucoside** are limited, the activities of its aglycone, dihydroresveratrol, have been more extensively investigated and provide valuable insights into its potential therapeutic effects.

Anti-Inflammatory Activity of Dihydroresveratrol



Dihydroresveratrol has demonstrated potent anti-inflammatory effects, often exceeding those of its precursor, resveratrol.[10] Its mechanisms of action involve the modulation of key signaling pathways.

- Aryl Hydrocarbon Receptor (AHR) Pathway: Dihydroresveratrol is an activator of the AHR, a
 transcription factor that plays a crucial role in regulating immune responses.[10] Activation of
 AHR leads to the suppression of inflammatory responses.[10]
- NLRP3 Inflammasome Inhibition: Dihydroresveratrol has been shown to inhibit the NLRP3
 inflammasome, a key component of the innate immune system involved in the production of
 pro-inflammatory cytokines.[10]

Antioxidant Activity of Dihydroresveratrol

Dihydroresveratrol exhibits significant antioxidant properties, contributing to its potential health benefits.[8]

AMPK/SIRT1 and Nrf2 Pathways: Dihydroresveratrol activates the AMPK/SIRT1 signaling pathway, which in turn can lead to the activation of the Nrf2-mediated antioxidant response.
 [11][12] This pathway is crucial for cellular defense against oxidative stress.

Other Biological Activities of Dihydroresveratrol

- Anti-adipogenesis and Insulin Resistance: Dihydroresveratrol has been shown to attenuate adipogenesis and improve insulin sensitivity, suggesting its potential in managing metabolic disorders.[11][12]
- Cytotoxicity: The aglycone, dihydroresveratrol, has shown cytotoxic effects against various cancer cell lines. For instance, the IC50 values for dihydroresveratrol in 3T3-L1 and HepG2 cells were reported to be 502.5 μM and 558.7 μM, respectively.[13]

Experimental Protocols

Detailed experimental protocols for **Dihydroresveratrol 3-O-glucoside** are not readily available in the literature. However, based on studies of its aglycone and other similar glucosides, the following methodologies can be adapted.



In Vitro Anti-Inflammatory Assay (Adapted from Dihydroresveratrol studies)

- Cell Culture: Culture murine macrophage cell line RAW 264.7 in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Treatment: Seed cells in 96-well plates. Pre-treat cells with varying concentrations of Dihydroresveratrol 3-O-glucoside for 1 hour.
- Inflammation Induction: Stimulate the cells with lipopolysaccharide (LPS) (1 μg/mL) for 24 hours to induce an inflammatory response.
- Nitric Oxide (NO) Measurement: Measure the production of nitric oxide in the culture supernatant using the Griess reagent.
- Cytokine Analysis: Quantify the levels of pro-inflammatory cytokines (e.g., TNF-α, IL-6) in the supernatant using ELISA kits.

Antioxidant Capacity Assays (DPPH and ORAC)

DPPH Radical Scavenging Assay:

- Reaction Mixture: Prepare a solution of DPPH (0.1 mM) in methanol.
- Incubation: Add various concentrations of **Dihydroresveratrol 3-O-glucoside** to the DPPH solution.
- Measurement: Incubate the mixture in the dark for 30 minutes and measure the absorbance at 517 nm. A decrease in absorbance indicates radical scavenging activity.[14][15][16]

Oxygen Radical Absorbance Capacity (ORAC) Assay:

- Reagents: Use fluorescein as the fluorescent probe and AAPH as a peroxyl radical generator.
- Procedure: Mix **Dihydroresveratrol 3-O-glucoside** with fluorescein in a 96-well plate.



 Measurement: Add AAPH to initiate the reaction and monitor the fluorescence decay over time. The antioxidant capacity is determined by comparing the area under the curve to a Trolox standard.[14][15][16]

Synthesis and Purification Enzymatic Synthesis (General Approach)

A common method for the synthesis of resveratrol glucosides involves enzymatic glycosylation. [2][9][17][18][19]

- Enzyme and Substrates: Utilize a glycosyltransferase, such as amylosucrase or one from Bacillus licheniformis, with dihydroresveratrol as the acceptor and a sugar donor like sucrose or UDP-glucose.[2][9]
- Reaction Conditions: The reaction is typically carried out in a buffered solution (e.g., Tris-HCl) at a controlled pH and temperature (e.g., 37-40°C).[2][9]
- Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).[9]

Purification by HPLC

Purification of **Dihydroresveratrol 3-O-glucoside** can be achieved using preparative reversed-phase HPLC.[1][9][20]

- Column: A C18 column is commonly used.[1][9][20]
- Mobile Phase: A gradient of water (often with a modifier like acetic acid or trifluoroacetic acid)
 and an organic solvent such as acetonitrile or methanol.[1][9][20]
- Detection: The compound can be detected using a UV detector, typically around 280-320 nm.[9]

Analytical Characterization High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)



HPLC-MS is a powerful technique for the identification and quantification of **Dihydroresveratrol 3-O-glucoside**.[3][13][21][22]

- Ionization: Electrospray ionization (ESI) is commonly used, often in negative ion mode.[3][13] [22]
- Mass Analysis: High-resolution mass spectrometry (e.g., Q-TOF) can provide accurate mass measurements for formula determination.[13][21] Tandem mass spectrometry (MS/MS) can be used for structural elucidation by analyzing fragmentation patterns.[21]

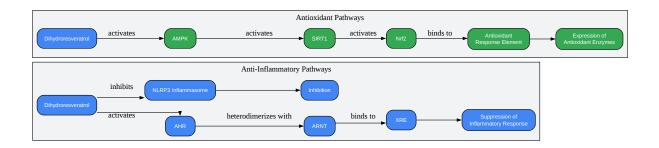
Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR and ¹³C-NMR spectroscopy are essential for the definitive structural elucidation of **Dihydroresveratrol 3-O-glucoside**.[1][9][18][19][23][24][25][26] While specific spectra for this compound are not readily available in public databases, analysis of related compounds suggests key chemical shifts to expect.

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the key signaling pathways modulated by the aglycone, dihydroresveratrol, and a general workflow for its analysis.

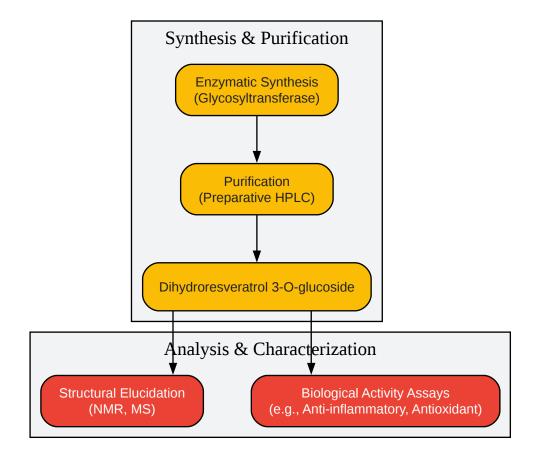




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Signaling pathways modulated by dihydroresveratrol.





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General experimental workflow.

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